

N-(3,5-dibromophenyl)acetamide molecular structure and formula

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Compound of Interest

Compound Name: **N-(3,5-dibromophenyl)acetamide**

Cat. No.: **B111340**

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An In-depth Technical Guide to N-(3,5-dibromophenyl)acetamide

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **N-(3,5-dibromophenyl)acetamide**. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis. This document includes a detailed experimental protocol for its synthesis and visualizations of its molecular structure and synthetic pathway.

Molecular Structure and Formula

N-(3,5-dibromophenyl)acetamide is an aromatic amide compound. Its structure consists of a benzene ring substituted with two bromine atoms at positions 3 and 5, and an acetamido group at position 1.

Molecular Formula: C₈H₇Br₂NO[[1](#)]

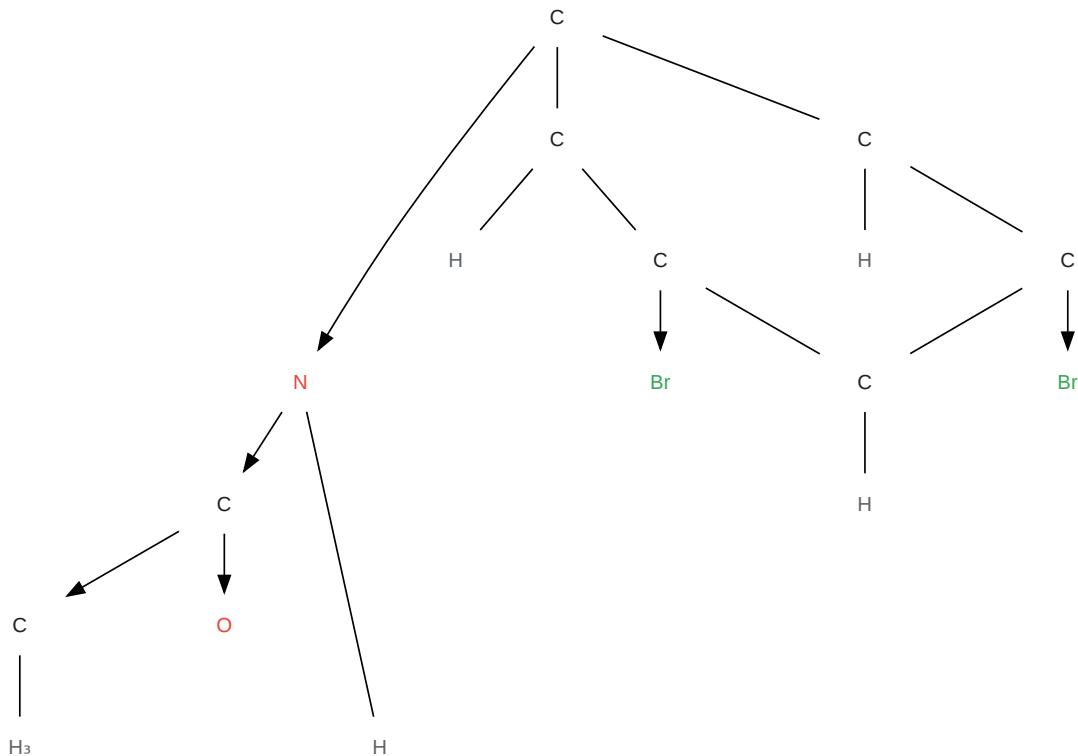
IUPAC Name: **N-(3,5-dibromophenyl)acetamide**[[1](#)]

SMILES: CC(=O)NC1=CC(=CC(=C1)Br)Br[[1](#)]

InChI Key: NHDWYJQAQKUDHW-UHFFFAOYSA-N[[1](#)]

Below is a two-dimensional diagram of the molecular structure of **N-(3,5-dibromophenyl)acetamide**.

Molecular Structure of N-(3,5-dibromophenyl)acetamide



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Molecular Structure of N-(3,5-dibromophenyl)acetamide

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties of **N-(3,5-dibromophenyl)acetamide**.

Physicochemical Properties

Property	Value	Source
Molecular Weight	292.95 g/mol	[1]
Melting Point	193-197 °C	
Appearance	Solid	
Solubility	Soluble in organic solvents such as ethanol and acetone; limited solubility in water.	

Spectroscopic Data

Note: Experimental spectral data for **N-(3,5-dibromophenyl)acetamide** is not readily available in public databases. The following are predicted values based on the chemical structure and data from analogous compounds.

Predicted ¹H NMR (Proton NMR) Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.2	Singlet	3H	-COCH ₃
~7.6	Triplet	1H	Aromatic H at C4
~7.8	Doublet	2H	Aromatic H at C2, C6
~8.0	Singlet	1H	-NH-

Predicted ¹³C NMR (Carbon NMR) Data

Chemical Shift (ppm)	Assignment
~25	-COCH ₃
~120	Aromatic CH at C2, C6
~123	Aromatic C-Br at C3, C5
~130	Aromatic CH at C4
~140	Aromatic C-N at C1
~168	-C=O

Predicted IR (Infrared) Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3300	N-H stretch
~3100-3000	Aromatic C-H stretch
~1670	C=O stretch (Amide I)
~1550	N-H bend (Amide II)
~800-600	C-Br stretch

Experimental Protocol: Synthesis of N-(3,5-dibromophenyl)acetamide

The synthesis of **N-(3,5-dibromophenyl)acetamide** is typically achieved through the acetylation of 3,5-dibromoaniline with acetic anhydride.

Materials and Reagents

- 3,5-dibromoaniline
- Acetic anhydride
- Glacial acetic acid (optional, as solvent)

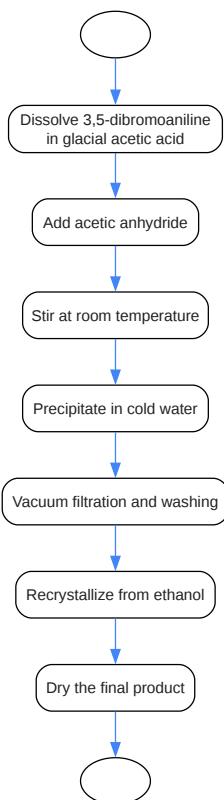
- Water
- Ethanol (for recrystallization)

Procedure

- In a round-bottom flask, dissolve 3,5-dibromoaniline in a minimal amount of glacial acetic acid.
- Slowly add a slight molar excess of acetic anhydride to the solution while stirring.
- The reaction is exothermic; maintain the temperature by cooling the flask in an ice bath if necessary.
- After the addition is complete, continue stirring the mixture at room temperature for 1-2 hours.
- Pour the reaction mixture into a beaker of cold water to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash it thoroughly with water to remove any unreacted acetic anhydride and acetic acid.
- Purify the crude **N-(3,5-dibromophenyl)acetamide** by recrystallization from a suitable solvent, such as ethanol, to obtain a crystalline solid.
- Dry the purified product in a desiccator.

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **N-(3,5-dibromophenyl)acetamide**.

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References

- 1. N-(3,5-dibromophenyl)acetamide | C₈H₇Br₂NO | CID 14452549 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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